

# A Comparative Guide to BRPF1 Bromodomain Probes: Cross-Validation of GSK-5959 Results

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## Compound of Interest

Compound Name: GSK-5959

Cat. No.: B1672394

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For Researchers, Scientists, and Drug Development Professionals: An objective comparison of **GSK-5959** with other selective BRPF1 bromodomain inhibitors, supported by experimental data and detailed protocols.

This guide provides a comprehensive cross-validation of the BRPF1 bromodomain probe **GSK-5959** with other notable inhibitors. The data presented herein is intended to aid researchers in selecting the most appropriate chemical tool for their studies of BRPF1 biology and for potential therapeutic development.

## Quantitative Comparison of BRPF1 Probes

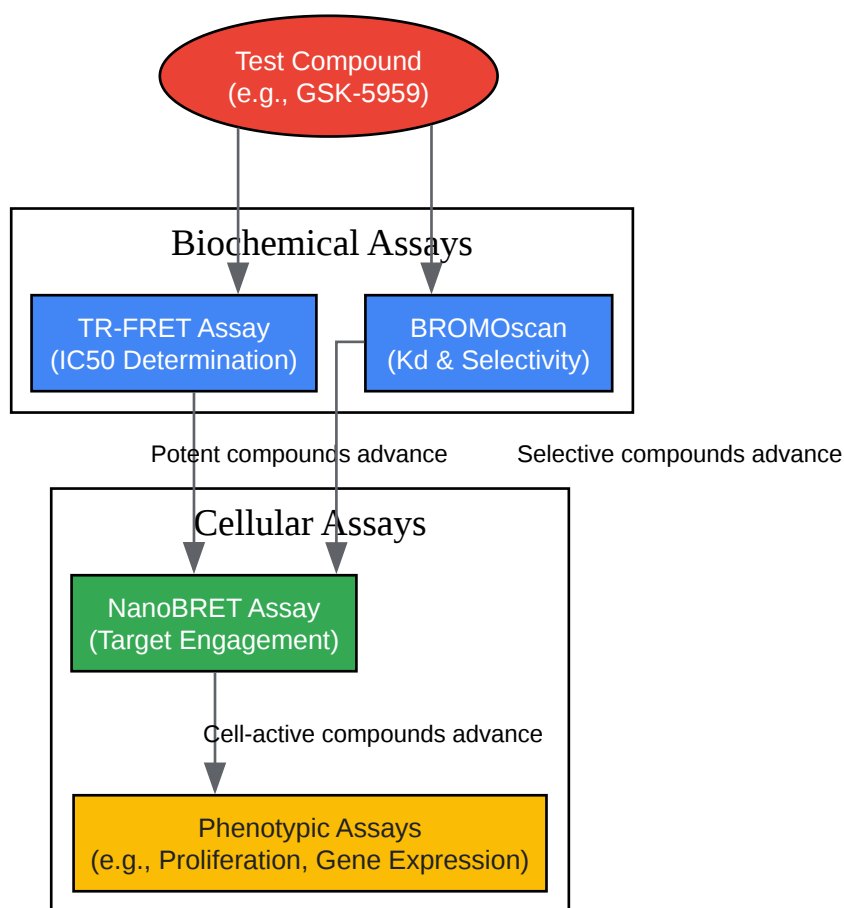
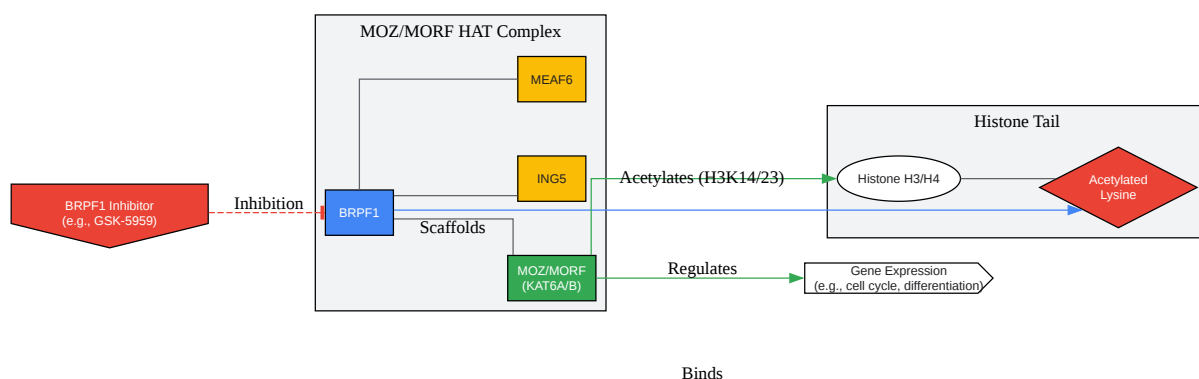
The following table summarizes the key quantitative data for **GSK-5959** and other well-characterized BRPF1 bromodomain inhibitors. This allows for a direct comparison of their potency, binding affinity, and cellular engagement.

Probe	Target(s)	Biochemical IC50 (nM)	Binding Affinity (Kd, nM)	Cellular Target Engagement (EC50/IC50, $\mu$ M)	Selectivity Highlights
GSK-5959	BRPF1	~80[1][2]	-	~0.98 (NanoBRET) [2][3]	>100-fold vs BRPF2/3 and BET family[2][3][4]
GSK6853	BRPF1	8 (TR-FRET) [5]	0.3 (BROMOsca n)[5]	0.02 (NanoBRET) [5]	>1600-fold over other bromodomains[5][6]
PFI-4	BRPF1B	80-172[7][8]	13 (ITC)[1][7][8][9]	0.24-0.25 (NanoBRET/FRAP)[1][7][9]	Selective for BRPF1B isoform[1][7]
OF-1	Pan-BRPF	-	100 (BRPF1B), 500 (BRPF2), 2400 (BRPF3)[8]	-	39-fold selectivity over BRD4
NI-57	Pan-BRPF	114 (AlphaScreen)[10]	31 (BRPF1B), 108 (BRPF2), 408 (BRPF3) (ITC)[10][11]	0.07 (NanoBRET) [10]	Good selectivity over BRD9 and BRD4[10]
BAY-140	BRPF1/2	30 (BRPF1), 380 (BRPF2)	-	1.3 (BRPF1), 3.6 (BRPF2) (NanoBRET)	No activity against BRD4 (>20 $\mu$ M)

BAY-496	BRPF1/2	20 (BRPF1), 160 (BRPF2)	-	0.81 (BRPF1), 2.31 (BRPF2) (NanoBRET)	No activity against BRD4 (>20 $\mu$ M)
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## BRPF1 Signaling Pathway and Experimental Workflow

To provide a clear visual context for the action of these inhibitors, the following diagrams illustrate the BRPF1 signaling pathway and a typical experimental workflow for inhibitor characterization.



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## References

- 1. PFI-4 | Structural Genomics Consortium [thesgc.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. xcessbio.com [xcessbio.com]
- 4. selleckchem.com [selleckchem.com]
- 5. GSK6853 | Structural Genomics Consortium [thesgc.org]
- 6. medchemexpress.com [medchemexpress.com]
- 7. medkoo.com [medkoo.com]
- 8. PFI-4|BRPF1 bromodomain inhibitor [dcchemicals.com]
- 9. xcessbio.com [xcessbio.com]
- 10. NI-57 | Structural Genomics Consortium [thesgc.org]
- 11. caymanchem.com [caymanchem.com]
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